

Unveiling the Chemical Identity of Delta14-Desonide: A Technical Overview

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Compound of Interest

Compound Name: *Delta14-Desonide*

Cat. No.: *B15294516*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the chemical structure and properties of **Delta14-Desonide**, a known impurity and reference standard for the topical corticosteroid, Desonide. Given the limited availability of specific experimental and pharmacological data for **Delta14-Desonide**, this document focuses on its chemical identity and presents the extensive data available for the parent compound, Desonide, to offer a thorough understanding of this class of molecules.

Chemical Structure and Identification

Delta14-Desonide is a steroid derivative closely related to Desonide. The key structural difference lies in the presence of an additional double bond in the steroid's D-ring, specifically at the 14th position.

Below is a summary of the key chemical identifiers for both **Delta14-Desonide** and its parent compound, Desonide.

Identifier	Delta14-Desonide	Desonide
IUPAC Name	(6aR,6bS,7S,8aS,8bS,11aR,12bR)-7-hydroxy-8b-(2-hydroxyacetyl)-6a,8a,10,10-tetramethyl-6a,6b,7,8,8a,8b,11a,12b-octahydro-1H-naphtho[2',1':4,5]indeno[1,2-d][1][2]dioxol-4(2H)-one[3]	(1S,2S,4R,8S,9S,11S,12S,13R)-11-hydroxy-8-(2-hydroxyacetyl)-6,6,9,13-tetramethyl-5,7-dioxapentacyclo[10.8.0.0.02,9.04,8.013,18]icosa-14,17-dien-16-one
CAS Number	131918-67-7[3][4][5]	638-94-8
Molecular Formula	C24H30O6[4][5]	C24H32O6
Molecular Weight	414.5 g/mol [4]	416.51 g/mol

Chemical Structure Visualization:

Desonide Chemical Structure

desonide

Delta14-Desonide Chemical Structure

delta14

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A comparison of the 2D chemical structures of **Delta14-Desonide** and Desonide.

Synthesis and Characterization

Detailed experimental protocols for the specific synthesis of **Delta14-Desonide** are not extensively documented in publicly available literature, as it is often formed as an impurity during the synthesis of Desonide. The synthesis of Desonide typically involves multiple steps starting from a steroid precursor.

A general synthetic approach for corticosteroids like Desonide can involve:

- Introduction of the 1,4-diene system: This is often achieved through microbial fermentation or chemical dehydrogenation.
- Hydroxylation at the 11 β and 21 positions: These are critical for glucocorticoid activity.
- Formation of the 16 α ,17 α -acetonide: This is achieved by reacting the corresponding diol with acetone in the presence of an acid catalyst.

The formation of the Δ 14 double bond in **Delta14-Desonide** likely occurs as a side reaction during one of the synthetic or degradation steps.

Characterization of Desonide:

While specific analytical data for **Delta14-Desonide** is scarce, the characterization of Desonide is well-established. The following table summarizes typical analytical techniques used.

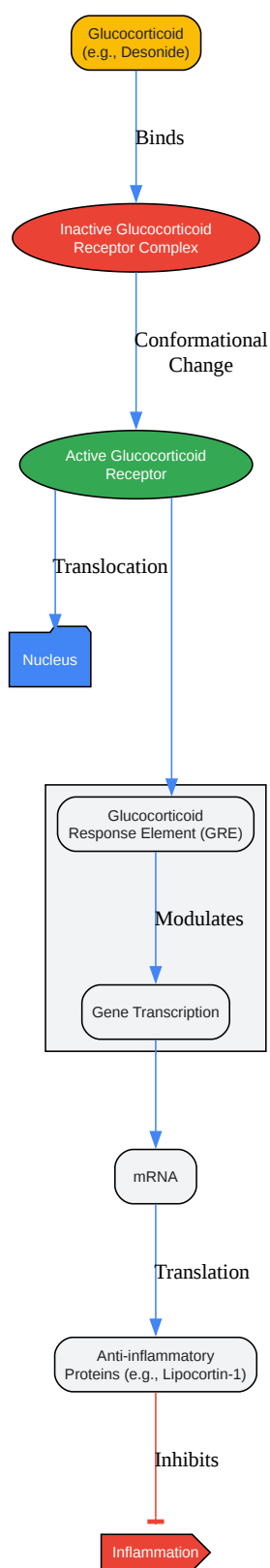
Experimental Technique	Purpose
High-Performance Liquid Chromatography (HPLC)	To determine purity and quantify the amount of Desonide and its impurities, including Delta14-Desonide.
Mass Spectrometry (MS)	To determine the molecular weight and fragmentation pattern, confirming the chemical structure.
Nuclear Magnetic Resonance (NMR) Spectroscopy	To provide detailed information about the carbon-hydrogen framework of the molecule, confirming the precise structure and stereochemistry.
Infrared (IR) Spectroscopy	To identify the presence of key functional groups (e.g., hydroxyl, carbonyl, ether).

Pharmacological Profile of Desonide

As a corticosteroid, Desonide exhibits anti-inflammatory, antipruritic, and vasoconstrictive properties. The mechanism of action is believed to involve the induction of phospholipase A2 inhibitory proteins, known as lipocortins. These proteins control the biosynthesis of potent inflammatory mediators such as prostaglandins and leukotrienes by inhibiting the release of their common precursor, arachidonic acid.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Signaling Pathway of Glucocorticoid Action:

The following diagram illustrates the general signaling pathway for glucocorticoids like Desonide.



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General signaling pathway of glucocorticoid action.

Conclusion

Delta14-Desonide is a recognized impurity of Desonide, characterized by an additional double bond in its steroidal structure. While detailed experimental and pharmacological data for **Delta14-Desonide** are limited, a comprehensive understanding of its parent compound, Desonide, provides a valuable framework for researchers and drug development professionals. The information presented in this guide, including the chemical identifiers, the established analytical methods for characterization, and the mechanism of action of Desonide, serves as a critical resource for those working with this class of corticosteroids. Further research into the specific biological activity of **Delta14-Desonide** may be warranted to fully understand its potential impact.

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